

Solubility Profile of Ethylene Trithiocarbonate in Common Organic Solvents: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Ethylene trithiocarbonate*

Cat. No.: *B145673*

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Abstract

This technical guide provides a comprehensive overview of the solubility characteristics of **ethylene trithiocarbonate** (also known as 1,3-dithiolane-2-thione). While specific quantitative solubility data in a range of common organic solvents is not readily available in published literature, this document compiles the existing qualitative and quantitative information. Furthermore, it details established experimental protocols for determining the solubility of solid compounds, enabling researchers to generate precise solubility data as required for their specific applications. This guide is intended to be a valuable resource for professionals in research, development, and formulation who work with this compound.

Introduction to Ethylene Trithiocarbonate

Ethylene trithiocarbonate (CAS No. 822-38-8) is a sulfur-containing heterocyclic organic compound.^{[1][2]} It presents as a yellow solid with a low melting point, typically in the range of 34-36 °C.^{[3][4][5]} This compound serves as a key intermediate in the synthesis of various organic molecules, including pharmaceuticals and polymers. A thorough understanding of its solubility in different organic solvents is crucial for its effective use in synthesis, purification, and formulation processes.

Solubility Data

Despite extensive literature searches, specific quantitative solubility data for **ethylene trithiocarbonate** in a wide array of common organic solvents remains largely unpublished. The available information is primarily qualitative, with one specific quantitative value reported for its solubility in water.

Qualitative Solubility

Multiple sources indicate that **ethylene trithiocarbonate** is generally soluble in organic solvents.^{[6][7]} Specific mentions of its solubility have been made for the following solvents:

- Ethanol: Soluble^[6]
- Dimethylformamide (DMF): Soluble^[6]
- Methanol: Soluble
- Chloroform: Soluble
- Ether and Petroleum Ether: Used for recrystallization, implying some degree of solubility.^[8]

Quantitative Solubility

The quantitative solubility of **ethylene trithiocarbonate** has been reported in water, where it is found to be practically insoluble.

Solvent	Temperature (°C)	Solubility
Water	25	0.02 g/L ^[1]

Note: The lack of further quantitative data in this table highlights a significant gap in the publicly available chemical literature.

Experimental Protocols for Solubility Determination

To empower researchers to determine the solubility of **ethylene trithiocarbonate** in solvents relevant to their work, this section outlines a standard experimental protocol for the gravimetric method, a common and reliable technique.

Principle of the Gravimetric Method

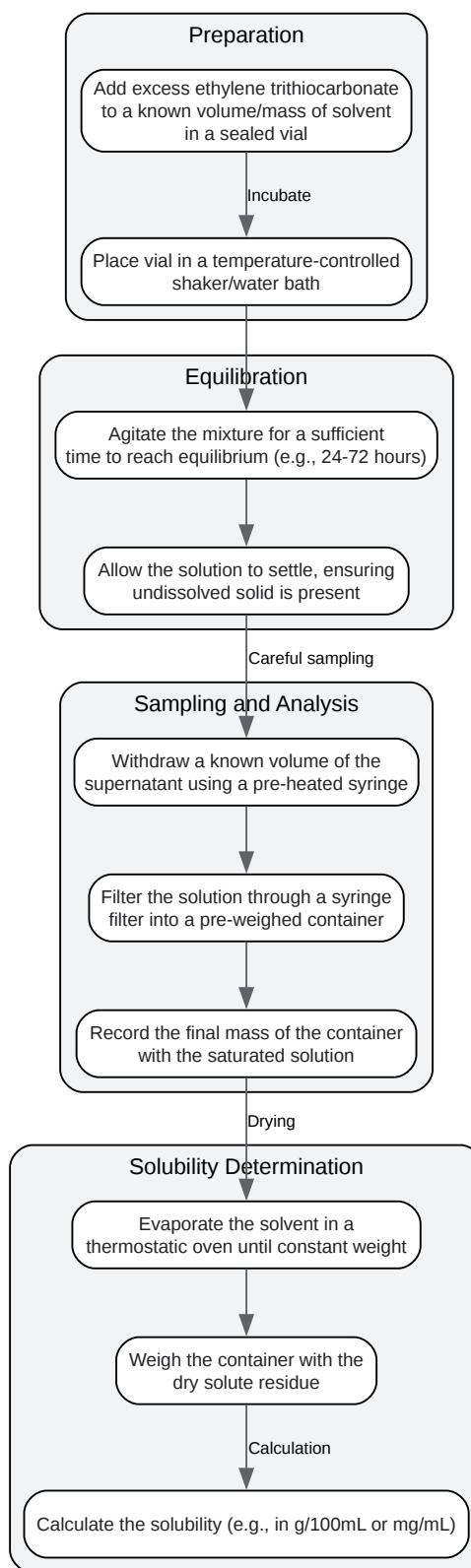
The gravimetric method involves preparing a saturated solution of the solute in the solvent of interest at a constant temperature. A known volume or mass of the saturated solution is then carefully evaporated to dryness, and the mass of the remaining solute is determined.

Materials and Apparatus

- **Ethylene trithiocarbonate** (high purity)
- Selected organic solvents (analytical grade)
- Temperature-controlled shaker or water bath
- Thermostatic oven
- Analytical balance
- Glass vials with airtight seals
- Syringes and syringe filters (solvent-compatible, e.g., PTFE)
- Volumetric flasks and pipettes

Experimental Workflow

The following diagram illustrates the general workflow for determining the solubility of a solid in a liquid solvent.

[Click to download full resolution via product page](#)**Caption:** General workflow for the experimental determination of solubility.

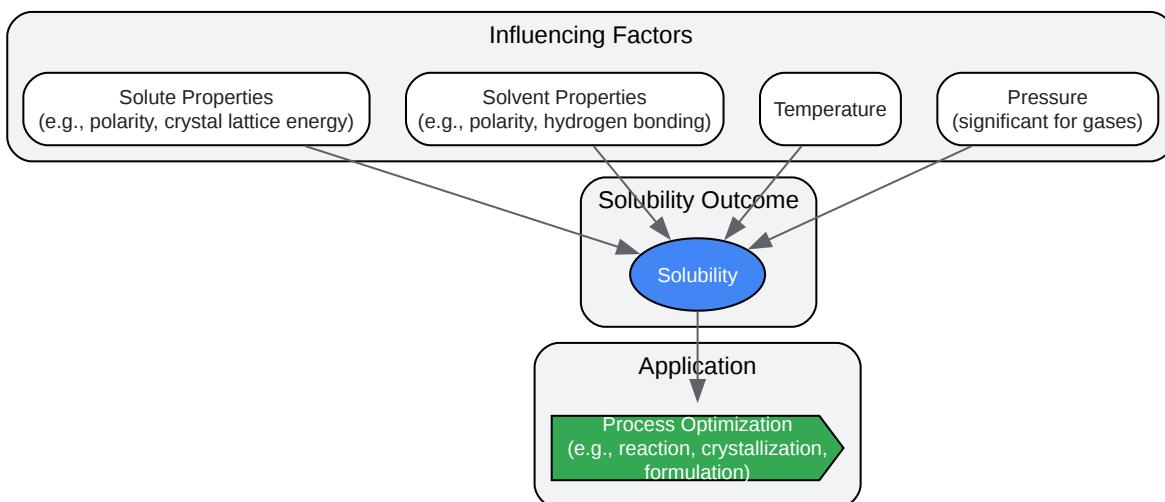
Detailed Steps

- Preparation of Saturated Solution: Add an excess amount of **ethylene trithiocarbonate** to a glass vial containing a known volume or mass of the chosen organic solvent. The presence of undissolved solid is essential to ensure saturation.
- Equilibration: Seal the vial tightly and place it in a temperature-controlled shaker or water bath set to the desired temperature. Agitate the mixture for a prolonged period (typically 24 to 72 hours) to ensure that equilibrium is reached.
- Sample Collection: Once equilibrium is achieved, cease agitation and allow the undissolved solid to settle. Carefully withdraw a known volume of the clear supernatant using a syringe fitted with a syringe filter. It is crucial to perform this step at the equilibration temperature to avoid precipitation.
- Gravimetric Analysis: Dispense the filtered saturated solution into a pre-weighed container. Record the total weight of the container and the solution.
- Solvent Evaporation: Place the container in a thermostatic oven at a temperature sufficient to evaporate the solvent without decomposing the **ethylene trithiocarbonate**. Continue heating until a constant weight of the dried residue is achieved.
- Calculation: The solubility can be calculated using the following formula:

$$\text{Solubility (g / 100 mL)} = (\text{mass of residue} / \text{volume of solution withdrawn}) * 100$$

Logical Relationships in Solubility Studies

The decision-making process and influencing factors in solubility studies can be visualized as follows:



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Caption: Factors influencing solubility and its application.

Conclusion

While the solubility of **ethylene trithiocarbonate** in many common organic solvents is qualitatively established, there is a notable absence of specific quantitative data in the public domain. This guide has summarized the available information and provided a detailed, actionable protocol for researchers to determine these values experimentally. The generation of such data will be invaluable for the optimization of processes involving **ethylene trithiocarbonate** in various scientific and industrial applications.

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